

A Technical Guide to the Material Safety of Cavex Impression Materials

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Compound of Interest

Compound Name: cavex

Cat. No.: B1169322

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This guide provides a detailed overview of the material safety data for a range of **Cavex** impression materials, designed for researchers, scientists, and drug development professionals. The information is compiled from publicly available Material Safety Data Sheets (MSDS) and Safety Data Sheets (SDS).

Hazard Identification and Composition

Cavex impression materials are broadly classified into alginate-based and silicone-based products, each with distinct compositions and associated safety profiles. Additionally, this guide covers the safety data for **Cavex's** tooth whitening products.

Alginate Impression Materials

Cavex alginate impression materials, such as **Cavex** CA37, **Cavex** Cream Alginate, and **Cavex** ColorChange, are primarily composed of naturally derived alginate, diatomaceous earth, and other inorganic compounds. While generally considered safe for their intended dental application, some components may present hazards, particularly in their raw, powdered form.

Table 1: Hazardous Components in **Cavex** Alginate Impression Materials

Component	CAS Number	EINECS Number	Concentration Range (%)	Hazard Classification
Kieselguhr, soda ash flux-calcined	68855-54-9	272-489-0	40 - 60%	Substance with a Community workplace exposure limit[1]
Talc (Mg ₃ H ₂ (SiO ₃) ₄)	14807-96-6	238-877-9	2.5 - 7.5%	Substance with a Community workplace exposure limit[1] [2]
Calcium Sulphate, natural	7778-18-9	231-900-3	2.5 - 7.5%	Substance with a Community workplace exposure limit[1]
Dipotassium hexafluorotitanate	16919-27-0	240-969-9	≥1 - ≤2.5%	Acute Tox. 4 (H302), Eye Dam. 1 (H318), STOT SE 3 (H335)[2][3]
Magnesium Oxide	1309-48-4	215-171-9	0.1 - ≤2.5%	Substance with a Community workplace exposure limit[3]
Cristobalite	14464-46-1	238-455-4	Not Specified	STOT RE 1 (H372)[4]

Note: The presence and concentration of these components may vary between specific **Cavex** alginate products.

The primary hazard associated with alginate impression materials is the potential for dust inhalation during mixing, which may cause respiratory irritation.[2] Some formulations contain

crystalline silica (cristobalite), which is classified as causing damage to organs through prolonged or repeated exposure.^[4]

Silicone Impression Materials

Cavex silicone impression materials, such as **Cavex** SiliconA Bite Catalyst, are based on vinyl polysiloxane chemistry. These materials are generally considered to be biocompatible and present a low risk in their cured form.

Table 2: Hazardous Components in **Cavex** Silicone Impression Materials

Component	CAS Number	EINECS Number	Concentration Range (%)	Hazard Classification
Cristobalite	14464-46-1	238-455-4	Not Specified	STOT RE 1 (H372) ^[4]

The uncured catalyst component may contain substances that can cause skin and eye irritation. Prolonged or repeated exposure to the filler material, cristobalite, may cause damage to organs.^[4]

Tooth Whitening Materials

Cavex Bite&White products are carbamide peroxide-based tooth whitening agents. The primary hazardous component is urea peroxide, which can cause skin and eye irritation.^[5]

Table 3: Hazardous Components in **Cavex** Tooth Whitening Materials

Component	CAS Number	EINECS Number	Concentration Range (%)	Hazard Classification
Urea Peroxide	124-43-6	204-701-4	Not Specified	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319)[5]
Glycerol	56-81-5	200-289-5	7 - 15%	Substance with a Community workplace exposure limit[6]
(R)-p-mentha-1,8-diene	5989-27-5	227-813-5	≥0.25 - <1%	Flam. Liq. 3 (H226), Skin Irrit. 2 (H315), Skin Sens. 1B (H317), Asp. Tox. 1 (H304), Aquatic Acute 1 (H400), Aquatic Chronic 3 (H412)[6]

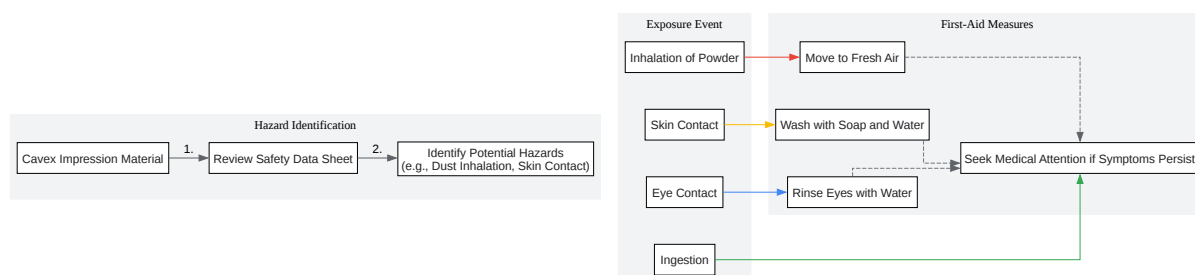
Some formulations may also contain flavorings, such as (R)-p-mentha-1,8-diene, which can cause skin sensitization and may be harmful to aquatic life.[6]

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological assessments are not provided in the standard Safety Data Sheets. The hazard classifications are based on data from suppliers of the raw materials and from established toxicological databases. The primary irritant effect, skin corrosion/irritation, serious eye damage/irritation, and respiratory or skin sensitization are generally determined based on available data, and the classification criteria are often not met for the final mixed product.[1]

Logical Relationships and Workflows

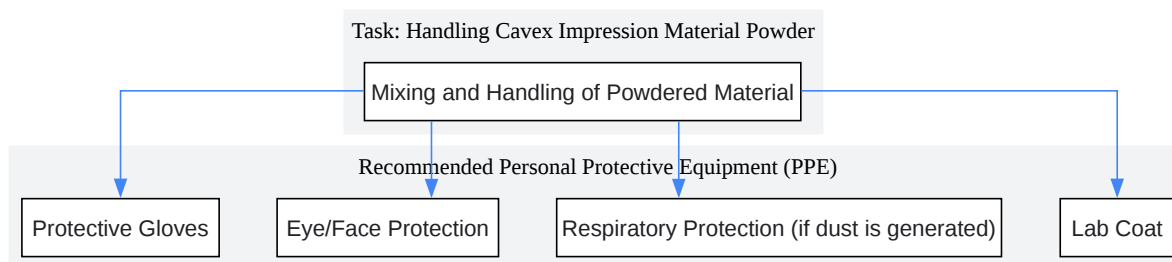
The following diagrams illustrate the logical flow of hazard identification and response as outlined in the material safety data sheets.



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Caption: Hazard Identification and First-Aid Workflow for **Cavex** Impression Materials.

This diagram outlines the process from identifying potential hazards by reviewing the Safety Data Sheet to the appropriate first-aid response for different exposure routes.



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Caption: Recommended Personal Protective Equipment for Handling Powdered Materials.

This diagram illustrates the recommended personal protective equipment to be used when handling the powdered components of **Cavex** impression materials to minimize exposure risks.

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